

Ferruginol: A Promising Scaffold for Novel Anticancer Agents - Application Notes and Protocols

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Compound of Interest

Compound Name: *Ferruginol*

Cat. No.: *B158077*

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These application notes provide a comprehensive overview of the current understanding of **ferruginol**'s anticancer properties and offer detailed protocols for key experiments to facilitate further research and development of **ferruginol**-based anticancer agents.

Introduction

Ferruginol, a natural abietane diterpene, has emerged as a significant lead compound in oncology research. Found in various plant species, including those from the Cupressaceae and Lamiaceae families, **ferruginol** has demonstrated potent cytotoxic effects against a range of cancer cell lines[1][2]. Its multifaceted mechanism of action, which includes the induction of apoptosis, cell cycle arrest, and modulation of critical cancer-related signaling pathways, makes it an attractive candidate for the development of new anticancer therapeutics[3][4]. This document outlines the key applications of **ferruginol** in cancer research and provides standardized protocols for its investigation.

Data Presentation: Anticancer Activity of Ferruginol

The following table summarizes the in vitro cytotoxic activity of **ferruginol** against various human cancer cell lines, as represented by the half-maximal inhibitory concentration (IC50) values reported in the literature.

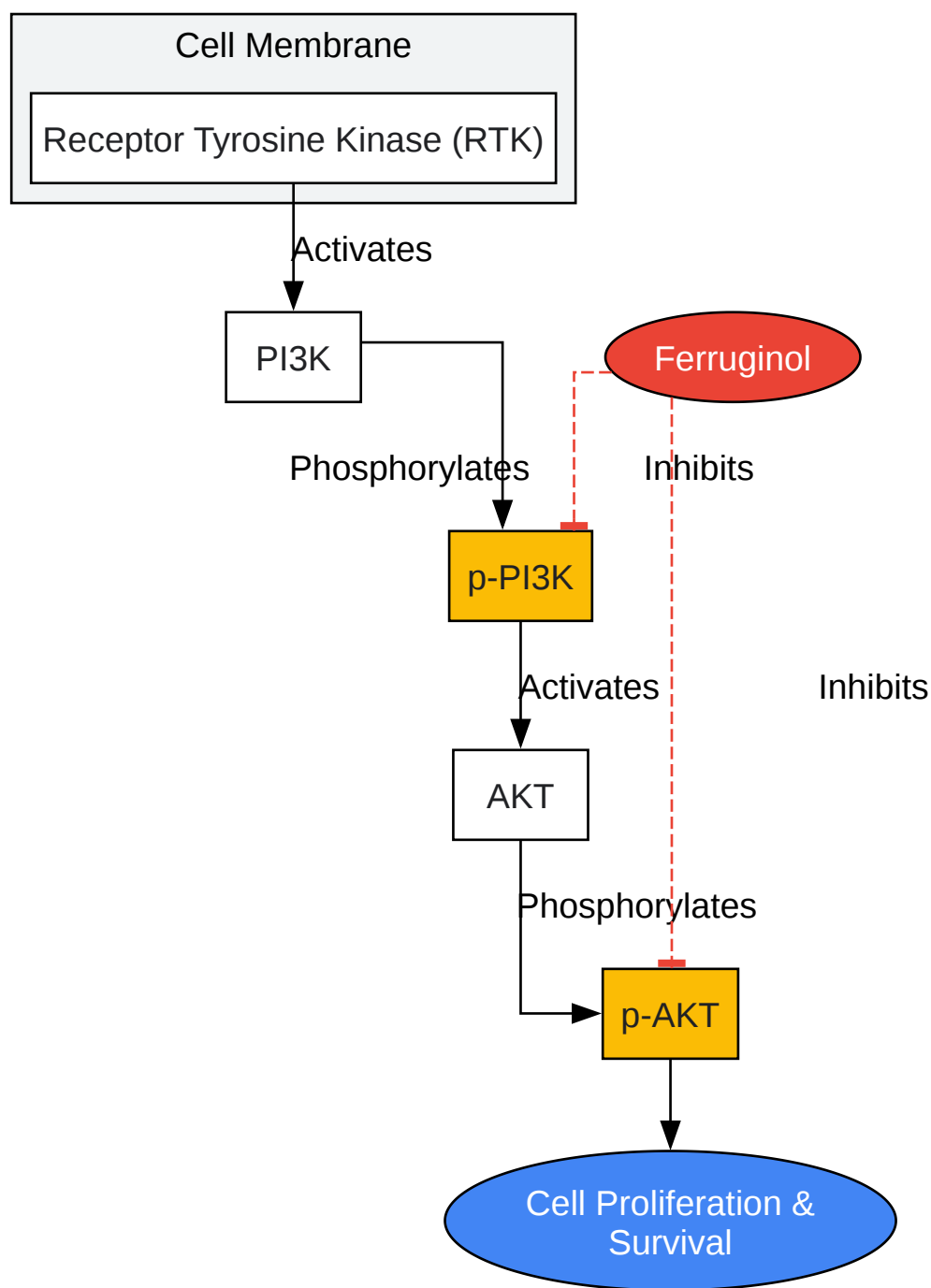
Cancer Type	Cell Line	IC50 (μM)	Reference
Thyroid Cancer	MDA-T32	12	
Non-Small Cell Lung Cancer	A549	Dose-dependent cytotoxicity	[3]
Non-Small Cell Lung Cancer	CL1-5	Dose-dependent cytotoxicity	[3]
Ovarian Cancer	OVCAR-3	20, 80, 300 (dose-dependent effects observed)	
Malignant Melanoma	SK-Mel-28	~50	[1]
Prostate Cancer	PC-3	55	[5]
Breast Cancer	MCF-7	Not specified, but showed reduced cell viability	
Colon Cancer	HCT-116	Not specified, but showed reduced cell viability	[6]

Note: The study on OVCAR-3 human ovary cancer cells has been retracted due to data anomalies. The information is included here for a complete literature overview, but the findings should be interpreted with caution[7].

Signaling Pathways Modulated by Ferruginol

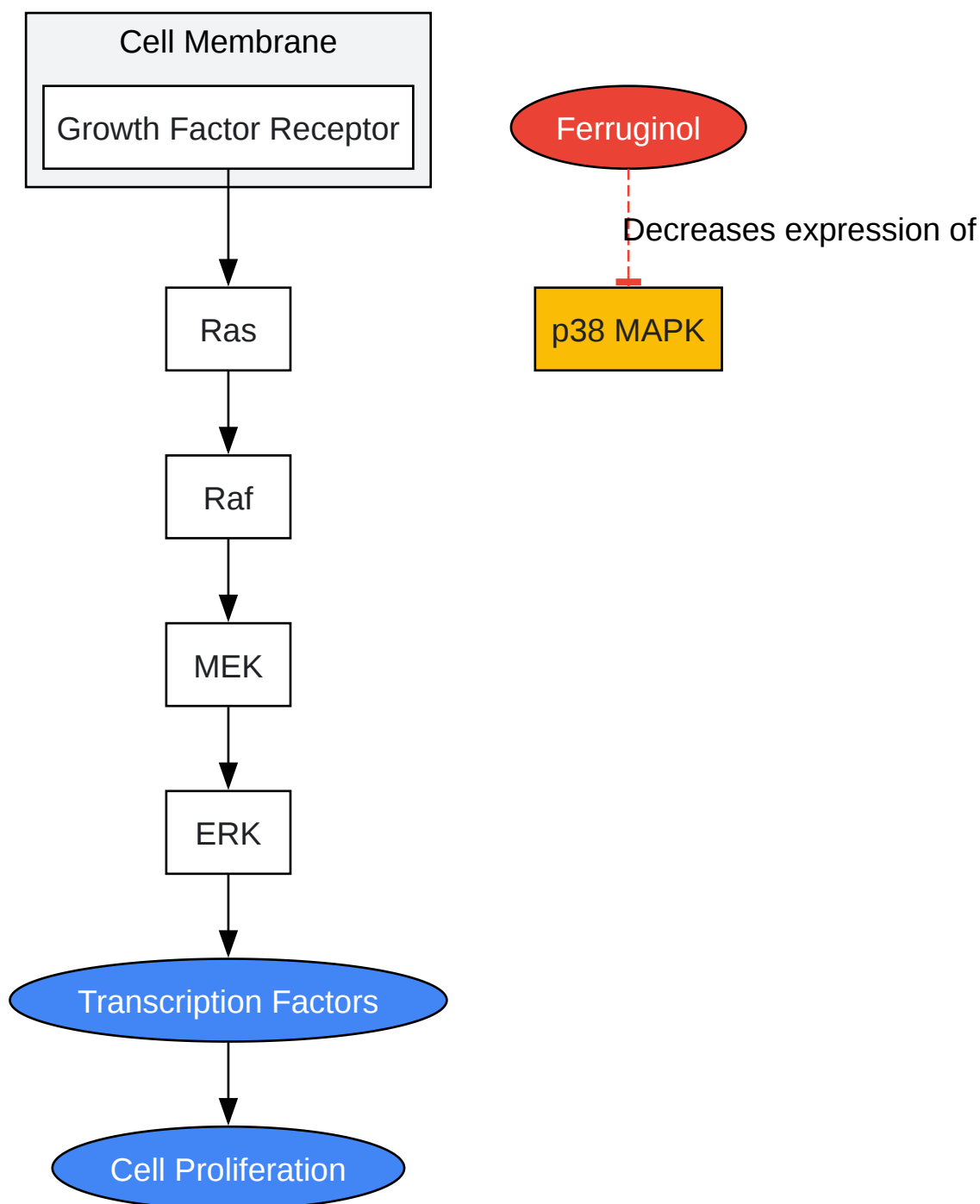
Ferruginol exerts its anticancer effects by targeting multiple intracellular signaling pathways that are often dysregulated in cancer. The primary pathways identified are the MAPK and PI3K/AKT signaling cascades. **Ferruginol** has been shown to inhibit these pathways, leading to decreased cancer cell proliferation and survival.

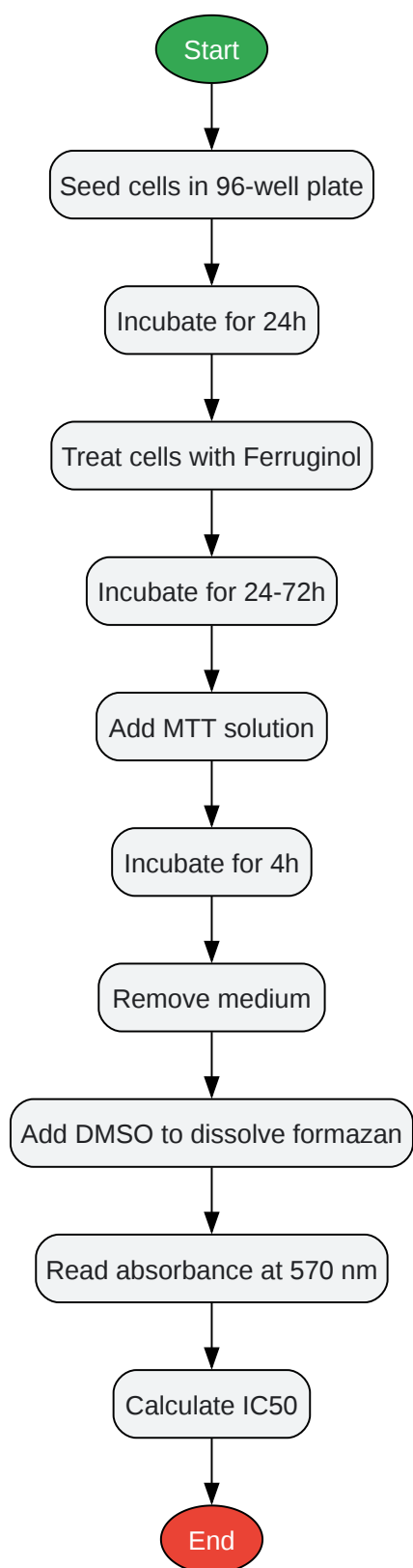
Below are diagrams illustrating the key signaling pathways affected by **ferruginol**.



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Ferruginol's inhibition of the PI3K/AKT signaling pathway.





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